

Application Note: Using PRT-060318 (CAS 1194961-19-7) in Platelet Aggregation Assays

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Compound of Interest

Compound Name: 1194961-19-7 (Free base)

Cat. No.: B10789993

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Abstract & Core Utility

PRT-060318 (CAS 1194961-19-7) is a potent, reversible, and highly selective small-molecule inhibitor of Spleen Tyrosine Kinase (Syk). In platelet biology, it is the reference tool for dissecting signaling pathways downstream of ITAM (Immunoreceptor Tyrosine-based Activation Motif) receptors, specifically Glycoprotein VI (GPVI) and FcγRIIa.

Unlike broad-spectrum tyrosine kinase inhibitors, PRT-060318 exhibits minimal off-target activity against other platelet kinases (e.g., Src family kinases), making it essential for distinguishing between collagen-mediated activation (Syk-dependent) and soluble agonist activation (ADP/Thrombin, which are largely Syk-independent).

Primary Applications:

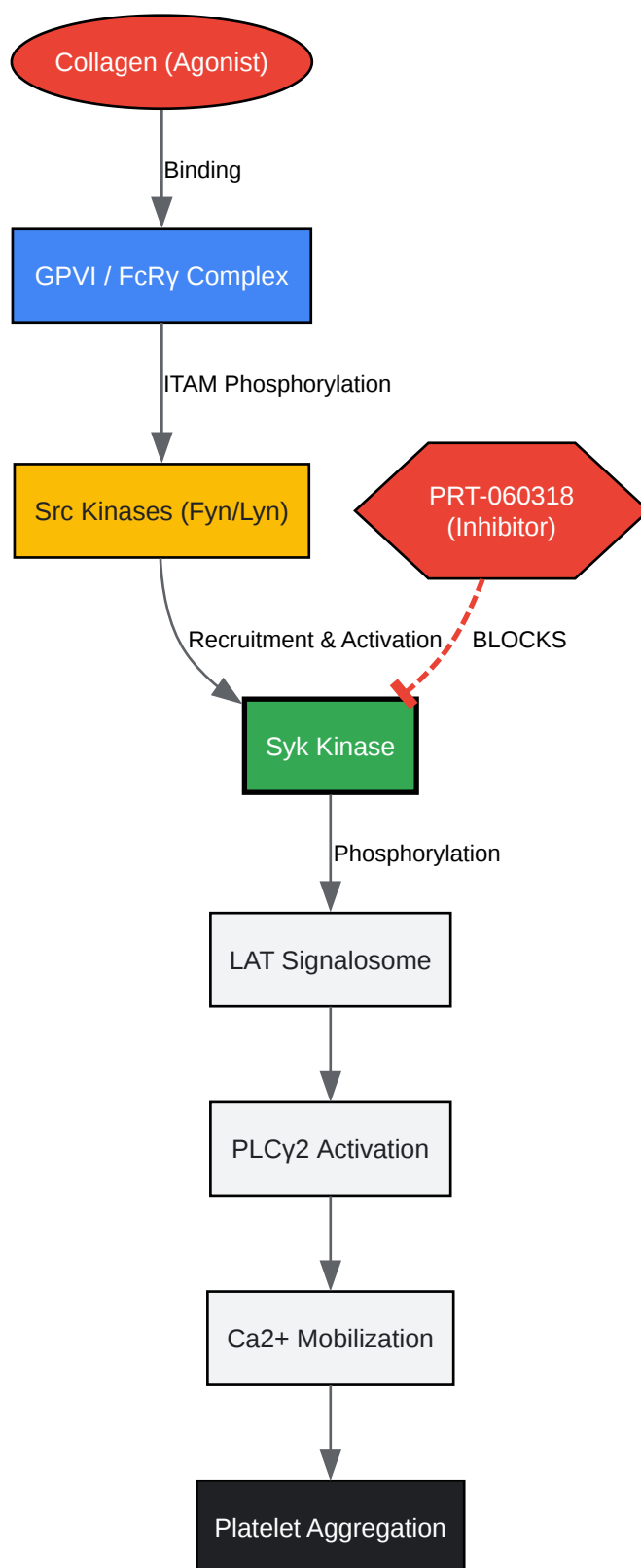
- GPVI Pathway Analysis: Blocking collagen or convulxin-induced aggregation.
- HIT Research: Investigating Heparin-Induced Thrombocytopenia via FcγRIIa inhibition.
- CLEC-2 Signaling: Studying podoplanin-induced platelet activation.

Mechanism of Action

Platelet activation occurs via two primary distinct signaling architectures: G-Protein Coupled Receptors (GPCRs) and Tyrosine Kinase-linked receptors. PRT-060318 specifically targets the latter.

When collagen binds to GPVI, the associated FcRγ-chain is phosphorylated by Src kinases (Fyn/Lyn). This recruits Syk, which is activated and subsequently phosphorylates the adaptor protein LAT. This forms a "signalosome" that activates PLCγ2, leading to Calcium mobilization and aggregation. PRT-060318 binds the ATP-binding pocket of Syk, effectively severing this cascade.

Figure 1: GPVI-Syk Signaling Pathway & Point of Inhibition



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Caption: Schematic of the GPVI signaling cascade. PRT-060318 inhibits Syk, preventing LAT phosphorylation and subsequent aggregation downstream of collagen.

Materials & Preparation

Reagents

- PRT-060318 (CAS 1194961-19-7): Molecular Weight ~340.42 g/mol .[\[1\]](#)[\[2\]](#)
- Vehicle: Dimethyl sulfoxide (DMSO), anhydrous, ≥99.9%.
- Agonists:
 - Target: Collagen Type I (2–10 µg/mL) or Convulxin (50–100 ng/mL).
 - Negative Control: ADP (5–10 µM) or TRAP-6 (10–20 µM).
- Buffer: Modified Tyrode's Buffer (for washed platelets) or Citrated Plasma (for PRP).

Stock Solution Protocol

PRT-060318 is hydrophobic and insoluble in water.

- Concentration: Prepare a 10 mM master stock in 100% DMSO.
 - Calculation: Dissolve 3.4 mg of PRT-060318 in 1 mL DMSO.
- Aliquot: Dispense into 20–50 µL aliquots to avoid freeze-thaw cycles.
- Storage: Store at -20°C (stable for 1 month) or -80°C (stable for 6 months). Protect from light.

Working Solutions

Prepare fresh on the day of the assay. Dilute the 10 mM stock in saline or buffer only immediately before addition if possible, or keep as a 100x concentrate in DMSO to minimize precipitation.

- Target Final Assay Concentration: 0.5 µM – 10 µM.

- IC50 Reference: ~2.5 μM in Plasma Rich Plasma (PRP); ~0.5–1.0 μM in Washed Platelets (due to lack of protein binding).

Experimental Protocol: Light Transmission Aggregometry (LTA)

This protocol validates the efficacy of PRT-060318 in human Platelet-Rich Plasma (PRP).

Phase 1: Sample Preparation

- Blood Draw: Collect whole blood into 3.2% trisodium citrate tubes (1:9 ratio). Discard the first 2 mL to avoid tissue factor contamination.
- PRP Isolation: Centrifuge at 200 x g for 10-15 minutes at room temperature (RT). Carefully transfer the supernatant (PRP) to a fresh polypropylene tube.
- PPP Isolation: Centrifuge the remaining blood at 2000 x g for 10 minutes to obtain Platelet-Poor Plasma (PPP) for the blank.
- Normalization: Adjust PRP platelet count to $250 \times 10^9/\text{L}$ using autologous PPP if necessary.

Phase 2: Inhibition Assay Workflow

Critical Step: Syk inhibitors require adequate pre-incubation time to penetrate the platelet membrane and bind the kinase.

- Blanking: Set the aggregometer baseline (100% transmission) using PPP.
- Loading: Add 495 μL of PRP to the cuvette containing a stir bar (1200 rpm, 37°C).
- Inhibitor Addition:
 - Add 2.5 μL of PRT-060318 working stock (e.g., 1 mM stock for 5 μM final).
 - Vehicle Control: Add 2.5 μL of DMSO to a separate cuvette.
 - Note: Keep final DMSO concentration < 0.5% to avoid solvent toxicity.

- Incubation: Incubate at 37°C for 5 to 10 minutes.
- Agonist Addition: Add the agonist (e.g., Collagen 2 µg/mL) to initiate aggregation.
- Measurement: Record light transmission for 6–10 minutes.

Figure 2: Experimental Workflow



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Caption: Step-by-step workflow for testing PRT-060318 in LTA assays.

Data Analysis & Expected Results

Quantitative Assessment

Calculate the Percentage of Maximum Aggregation (PMA) compared to the Vehicle Control.

Parameter	Vehicle Control (DMSO)	PRT-060318 (5 µM)	Interpretation
Agonist: Collagen	> 70% Aggregation	< 10% Aggregation	Valid: Syk blockade prevents GPVI signaling.
Agonist: Convulxin	> 80% Aggregation	< 5% Aggregation	Valid: Specific GPVI blockade.
Agonist: ADP	> 60% Aggregation	> 55% Aggregation	Specificity Check: Syk inhibition should NOT affect ADP.
Agonist: TRAP-6	> 80% Aggregation	> 75% Aggregation	Specificity Check: Syk inhibition should NOT affect PAR1.

Calculating IC50

To determine the IC50 for your specific donor pool:

- Run the assay with PRT-060318 concentrations: 0.1, 0.3, 1.0, 3.0, 10.0 μM .
- Plot % Inhibition (Y-axis) vs. Log[Concentration] (X-axis).
- Fit using a non-linear regression (4-parameter logistic).
- Expected IC50: ~2–3 μM in PRP; ~0.5 μM in washed platelets.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Precipitation	High concentration in aqueous buffer.	Do not pre-dilute in saline. Add DMSO stock directly to PRP while stirring.
No Inhibition	Insufficient incubation time.	Increase incubation from 2 min to 10 min to ensure intracellular access.
Inhibition of ADP	Off-target toxicity or DMSO > 1%.	Ensure final DMSO is < 0.5%. Verify compound identity (PRT-060318 vs broad kinase inhibitors).
Variable IC50	Plasma protein binding. [3]	IC50 shifts 5-10x between Washed Platelets and PRP. Stick to one matrix.

References

- Coffey, G., et al. (2012). "Specific inhibition of spleen tyrosine kinase suppresses tissue factor expression and prevents thrombus formation." This paper establishes PRT-060318 as a specific Syk inhibitor.[\[1\]](#)

- Spalton, J. C., et al. (2009). "The novel Syk inhibitor PRT-060318 reduces heparin-induced thrombocytopenia-related thrombosis." Demonstrates efficacy in HIT models and FcγRIIIa pathways.
- Sigma-Aldrich Product Sheet. "PRT-060318 Chemical Properties and Solubility." Technical specifications for CAS 1194961-19-7. [\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)
- SelleckChem. "PRT-060318 (Syk Inhibitor) Biological Activity." Provides IC50 values for kinase selectivity panels.

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